

# Gomisin L1: A Technical Guide to its Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Gomisin L1*

Cat. No.: *B203594*

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## Introduction

**Gomisin L1** is a dibenzocyclooctadiene lignan isolated from the fruits of *Schisandra chinensis* (Turcz.) Baill., a plant with a long history of use in traditional medicine across East Asia.[1][2] Lignans from *Schisandra* berries are recognized for a variety of biological activities, including hepatoprotective and anticancer effects.[3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **Gomisin L1**, its biological activity with a focus on its anticancer effects, and detailed experimental protocols for its isolation and key biological assays.

## Physical and Chemical Properties

**Gomisin L1** is a structurally complex natural product. Its identity and purity have been confirmed through various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[3][5] The purity of isolated **Gomisin L1** is typically reported to be greater than 95%.[3]

## General Properties

The fundamental physical and chemical characteristics of **Gomisin L1** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C22H26O6	[2]
Molecular Weight	386.44 g/mol	[2]
CAS Number	82425-43-2	[6]
IUPAC Name	(9S,10R)-4,5,19-trimethoxy-9,10-dimethyl-15,17-dioxatetracyclo[10.7.0.0 <sup>2,7</sup> .0 <sup>14,18</sup> ]nonadeca-1(19),2,4,6,12,14(18)-hexaen-3-ol	[2]
Appearance	Powder	[7]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]

## Spectral Data

The structure of **Gomisin L1** has been elucidated using NMR spectroscopy.[3] Specifically, <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra recorded in CDCl<sub>3</sub> at 400 MHz and 100 MHz, respectively, are used for its characterization.[3]

## Biological Activity: Anticancer Effects

**Gomisin L1** has demonstrated significant cytotoxic activity against human ovarian cancer cell lines, A2780 and SKOV3.[3] Its mechanism of action involves the induction of apoptosis, rather than cell-cycle arrest.[3]

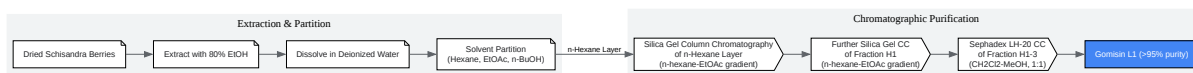
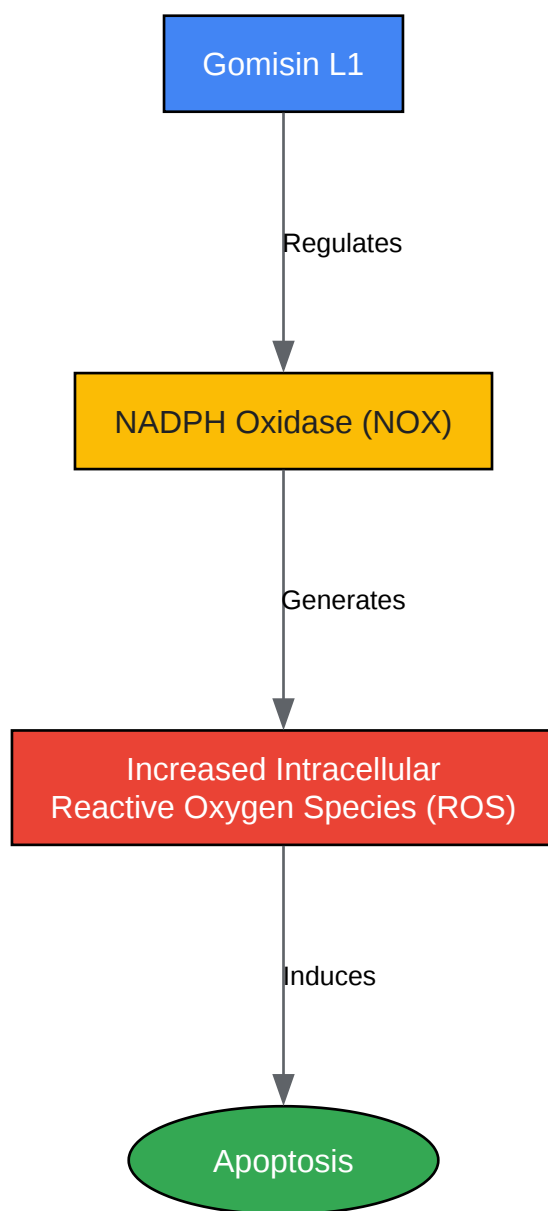
## Cytotoxicity

The half-maximal inhibitory concentration (IC<sub>50</sub>) values of **Gomisin L1** highlight its potent effects on ovarian cancer cells.

Cell Line	IC50 (μM)	Reference
A2780 (Ovarian Cancer)	21.92 ± 0.73	[3]
SKOV3 (Ovarian Cancer)	55.05 ± 4.55	[3]
A2780 (Ovarian Cancer)	39.06	[6]
Ishikawa (Endometrial Cancer)	74.16	[6]
HL-60 (Leukemia)	82.02	[3]
HeLa (Cervical Cancer)	166.19	[3]

## Mechanism of Action: Induction of Apoptosis via ROS Production

The primary mechanism underlying the anticancer activity of **Gomisin L1** is the induction of apoptosis through the generation of intracellular Reactive Oxygen Species (ROS).[3][4] This process is mediated by the regulation of NADPH oxidase (NOX).[3] The accumulation of high levels of ROS acts as an early signal for apoptosis, leading to programmed cell death in cancer cells.[3] The antioxidant N-acetyl cysteine has been shown to significantly negate the cell death induced by **Gomisin L1**, confirming the critical role of ROS in its mechanism.[3][4]



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## References

- 1. labsolu.ca [labsolu.ca]
- 2. Gomisins L1, (-)- | C<sub>22</sub>H<sub>26</sub>O<sub>6</sub> | CID 5317806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Gomisins L1, a Lignan Isolated from Schisandra Berries, Induces Apoptosis by Regulating NADPH Oxidase in Human Ovarian Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Lignans from the Fruits of Schizandra chinensis and Their Inhibitory Effects on Dopamine Content in PC12 Cells -Natural Product Sciences | Korea Science [koreascience.kr]
- 5. medchemexpress.com [medchemexpress.com]
- 6. (-)-Gomisin L1 - Safety Data Sheet [chemicalbook.com]
- 7. Gomisins A is a Novel Isoform-Specific Probe for the Selective Sensing of Human Cytochrome P450 3A4 in Liver Microsomes and Living Cells - PMC [pmc.ncbi.nlm.nih.gov]
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